

Proper Disposal and Safe Handling of DW-1350 (Sulfur, UN 1350)

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Compound of Interest

Compound Name: DW-1350

Cat. No.: B1670998

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This document provides essential safety and logistical information for the proper disposal and handling of **DW-1350**, identified as Sulfur with UN number 1350. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Identification and Hazard Classification

DW-1350 is classified as a flammable solid and may form combustible dust concentrations in air.^[1] It is crucial to handle this substance in accordance with all applicable safety protocols to mitigate risks.

Hazard Summary:

Hazard Class	Classification
Flammable Solids	Category 2 ^[1]
Combustible Dust	Yes ^[1]
Skin Irritation	Category 2 ^[2]

Personal Protective Equipment (PPE) and Handling

When handling **DW-1350**, it is imperative to use appropriate personal protective equipment and follow safe handling practices to prevent exposure and ensure safety.

- Eye and Face Protection: Wear suitable eye/face protection, such as splashproof goggles or a face shield.[1][3]
- Gloves: Wear impervious gloves to prevent skin contact.[1][2]
- Protective Clothing: Wear suitable protective clothing to prevent skin contact.[4] An impervious apron and footwear are also recommended.[3]
- Respiratory Protection: If ventilation is inadequate or when dusts are generated, suitable respiratory protection, such as a dust mask, must be worn.[4]
- General Hygiene: Wash hands thoroughly after handling and before breaks.[1][2] Do not eat, drink, or smoke when using this product.[1][4]

Spill and Emergency Procedures

In the event of a spill or accidental release, the following procedures should be followed:

- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as sparks, open flames, and heat.[1][3]
- Ventilate the Area: Ensure adequate ventilation of the affected area.[1]
- Containment: Cover drains to prevent entry into the sewer system.[2]
- Clean-up: For dry spills, take up the material without generating dust.[2] All equipment used when handling the product must be grounded to prevent static discharge.[1] Collect the spilled material and place it in a suitable, labeled container for disposal.[2]
- Decontamination: Clean the affected area thoroughly.

Disposal Procedures

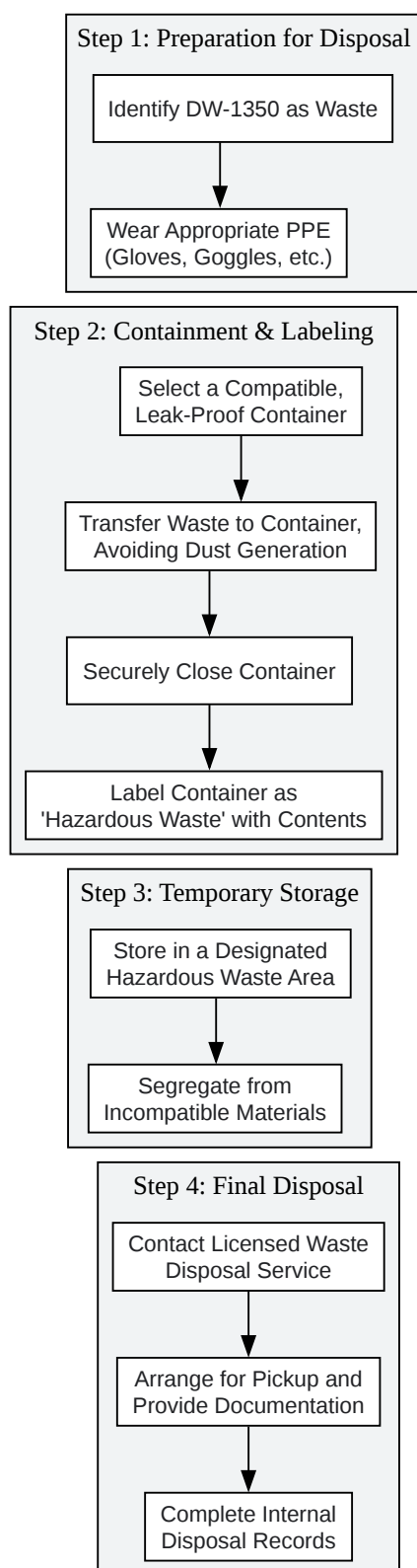
The disposal of **DW-1350** must be conducted in compliance with all federal, state, and local regulations.[3] It is the responsibility of the waste generator to properly characterize all waste materials.[5]

General Disposal Guidelines:

- Professional Disposal Service: Contact a licensed professional waste disposal service to dispose of this material.[\[5\]](#)
- Labeling: Any unwanted chemical must be labeled with the words "Hazardous Waste."[\[6\]](#)
- Containerization: Use a suitable, compatible container with a lid for waste storage.[\[6\]](#) The container must be in good condition, without leaks or cracks, and kept closed except when adding waste.[\[6\]](#)
- Segregation: Store chemical waste segregated from other incompatible wastes.[\[6\]](#) **DW-1350** is incompatible with strong acids, strong bases, and strong oxidizing agents.[\[1\]](#)
- Empty Containers: Empty containers retain product residue and can be dangerous.[\[5\]](#) Triple-rinse empty containers with an appropriate solvent, collect the rinsate as hazardous waste, and then the container may be disposed of in the trash.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **DW-1350**.



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DW-1350 Disposal Workflow

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